

An In-depth Technical Guide to the Structure and Isomers of Pentanoic Acid

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Compound of Interest

Compound Name: Valeric acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of pentanoic acid and its structural isomers. It details their chemical structures, comparative physicochemical properties, and key experimental protocols for their synthesis and analysis. This document is intended to serve as a valuable resource for professionals in chemical research and drug development.

Introduction to Pentanoic Acid

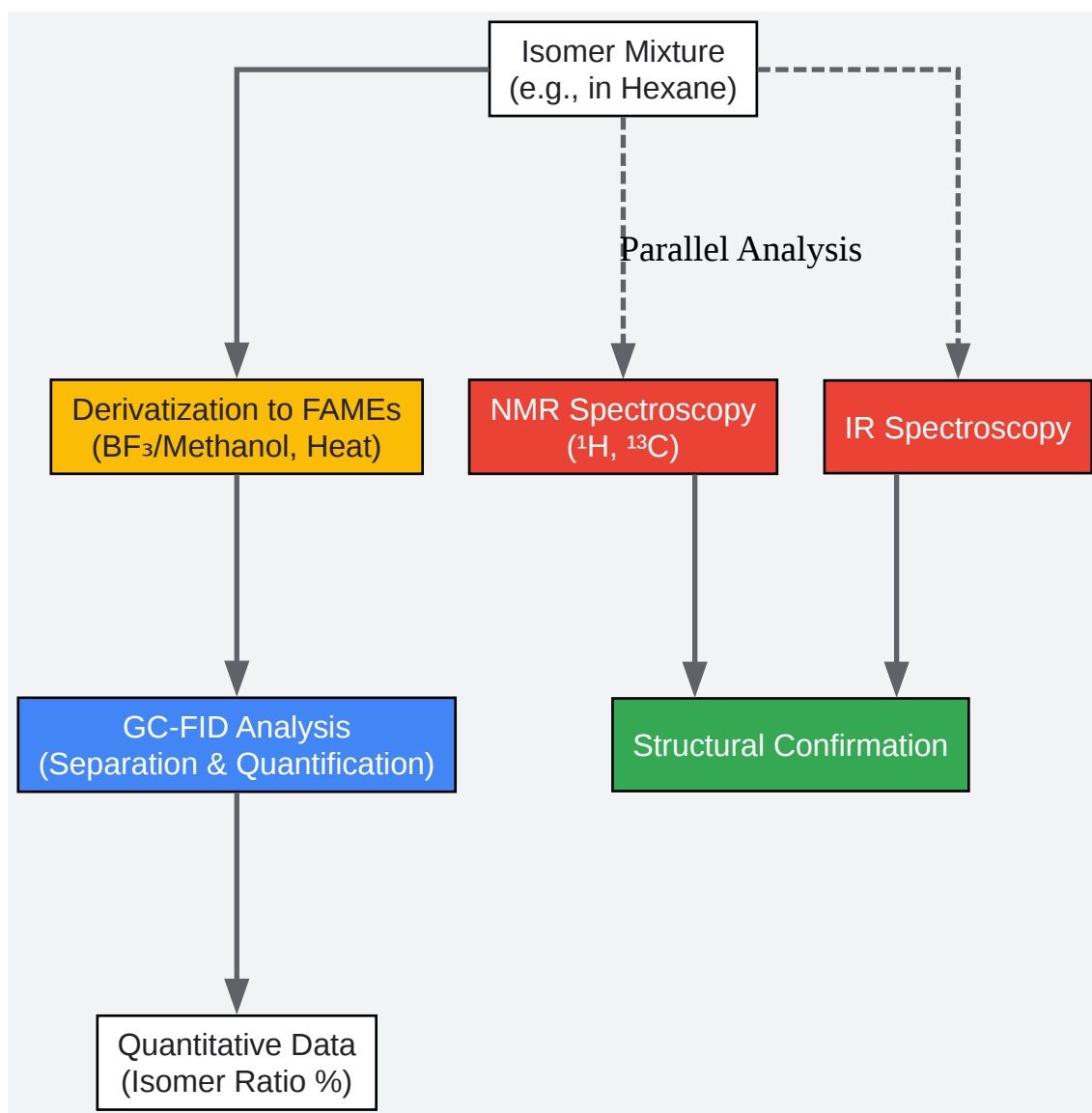
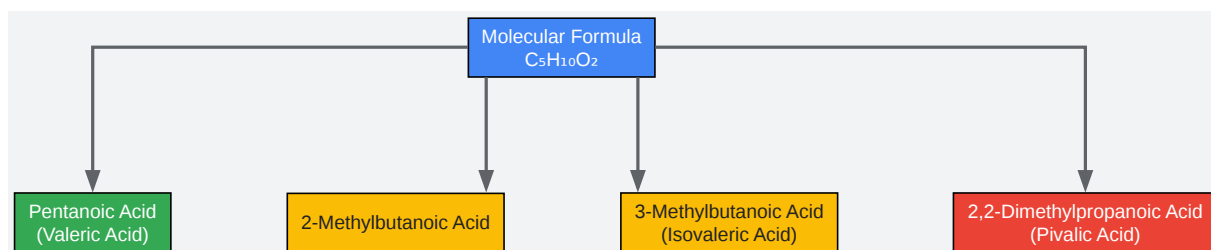
Pentanoic acid, also known as **valeric acid**, is a straight-chain saturated fatty acid with the chemical formula $C_5H_{10}O_2$.^[1] It consists of a five-carbon chain terminating in a carboxyl group ($-COOH$). At room temperature, it is a colorless liquid with a characteristic unpleasant, rancid odor.^{[1][2]} Pentanoic acid and its isomers are significant in various biological and chemical contexts. They serve as precursors for the synthesis of esters, which have applications in the fragrance and flavor industries, and are used as intermediates in the manufacturing of pharmaceuticals and other specialty chemicals.^{[3][4]}

Structural Isomers of Pentanoic Acid

Structural isomers share the same molecular formula ($C_5H_{10}O_2$) but differ in the connectivity of their atoms. The carboxylic acid isomers of pentanoic acid are characterized by variations in their carbon skeleton. Besides the straight-chain form (n-pentanoic acid), there are three branched-chain isomers: 2-methylbutanoic acid, 3-methylbutanoic acid, and 2,2-dimethylpropanoic acid.^[5]

- Pentanoic Acid (n-**Valeric Acid**): A linear five-carbon chain.
- 2-Methylbutanoic Acid: A four-carbon chain (butanoic acid) with a methyl group on the second carbon (α -carbon). This molecule is chiral and exists as two enantiomers, (R)- and (S)-2-methylbutanoic acid.[6]
- 3-Methylbutanoic Acid (Iso**valeric Acid**): A four-carbon chain with a methyl group on the third carbon (β -carbon).[7]
- 2,2-Dimethylpropanoic Acid (Pivalic Acid or Neopentanoic Acid): A three-carbon chain (propanoic acid) with two methyl groups on the second carbon.[5]

These structural differences, particularly the degree and position of branching, significantly influence the physicochemical properties of the molecules.



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